

Application Note: Chromatographic Separation of Ambroxol and N-Nitroso Ambroxol

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Compound of Interest

Compound Name: *N-Nitroso Ambroxol*

Cat. No.: *B15809195*

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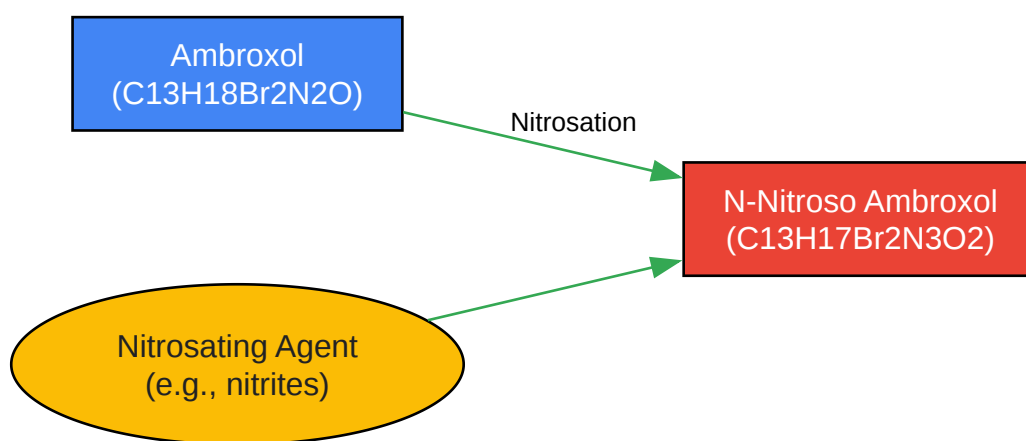
Introduction

Ambroxol is a widely used mucolytic agent effective in the treatment of respiratory diseases associated with excessive mucus.^[1] As with all active pharmaceutical ingredients (APIs), the purity of ambroxol is of utmost importance to ensure its safety and efficacy. **N-Nitroso Ambroxol** is a potential nitrosamine impurity that can form during the synthesis or storage of ambroxol.^{[2][3]} Nitrosamines are classified as probable human carcinogens, making their detection and quantification in pharmaceutical products a critical regulatory requirement.^{[2][4]} This application note provides a detailed protocol for the chromatographic separation of ambroxol from its N-nitroso impurity, **N-Nitroso Ambroxol**, using High-Performance Liquid Chromatography (HPLC) coupled with UV detection.

The presence of nitrosamine impurities in pharmaceuticals is a significant concern for regulatory agencies such as the European Medicines Agency (EMA) and the U.S. Food and Drug Administration (FDA).^{[2][4]} These agencies have issued guidance for marketing authorization holders to assess and mitigate the risk of nitrosamine impurities in their products.

[2][4] Therefore, robust and sensitive analytical methods are essential for the monitoring and control of impurities like **N-Nitroso Ambroxol**.

Logical Relationship of Ambroxol and N-Nitroso Ambroxol



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Caption: Formation of **N-Nitroso Ambroxol** from Ambroxol via nitrosation.

Experimental Protocol

This protocol outlines a reverse-phase HPLC method for the separation and quantification of ambroxol and **N-Nitroso Ambroxol**.

1. Materials and Reagents

- Ambroxol Hydrochloride Reference Standard
- **N-Nitroso Ambroxol** Reference Standard
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)

- Water (HPLC grade, obtained from a water purification system)
- Phosphoric Acid (AR grade)
- Potassium Dihydrogen Phosphate (AR grade)
- Triethylamine (AR grade)

2. Instrumentation and Chromatographic Conditions

A standard HPLC system equipped with a UV detector is suitable for this analysis.

Parameter	Condition
HPLC System	Quaternary pump, autosampler, column oven, and UV/Vis detector
Column	C18 column (e.g., 250 mm x 4.6 mm, 5 µm particle size)
Mobile Phase A	0.02 M Potassium Dihydrogen Phosphate buffer with 0.2% Triethylamine, pH adjusted to 3.0 with Phosphoric Acid
Mobile Phase B	Acetonitrile
Gradient Elution	See Table 2 for the gradient program
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Detection Wavelength	245 nm
Injection Volume	10 µL
Run Time	Approximately 20 minutes

Table 1: HPLC Operating Conditions

3. Preparation of Solutions

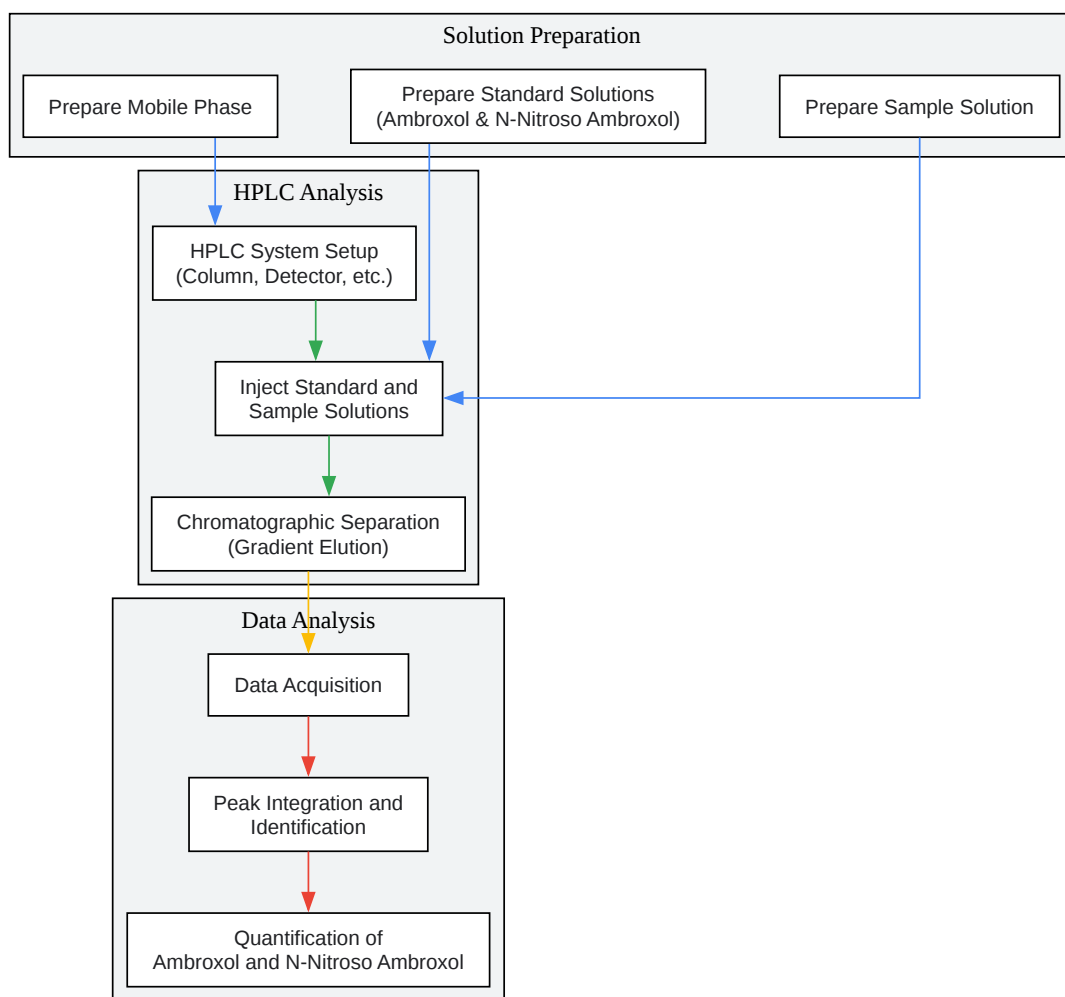
- **Mobile Phase A Preparation:** Dissolve 2.72 g of potassium dihydrogen phosphate in 1000 mL of HPLC grade water. Add 2 mL of triethylamine and adjust the pH to 3.0 with diluted phosphoric acid. Filter the solution through a 0.45 µm membrane filter.
- **Diluent:** Prepare a mixture of Mobile Phase A and Acetonitrile in a 50:50 (v/v) ratio.
- **Standard Stock Solution of Ambroxol (1000 µg/mL):** Accurately weigh about 100 mg of Ambroxol Hydrochloride reference standard and transfer it to a 100 mL volumetric flask. Dissolve in and dilute to volume with the diluent.
- **Standard Stock Solution of N-Nitroso Ambroxol (100 µg/mL):** Accurately weigh about 10 mg of **N-Nitroso Ambroxol** reference standard and transfer it to a 100 mL volumetric flask. Dissolve in and dilute to volume with the diluent.
- **Working Standard Solution:** Prepare a mixed working standard solution containing a suitable concentration of ambroxol (e.g., 100 µg/mL) and **N-Nitroso Ambroxol** (e.g., 1 µg/mL) by diluting the stock solutions with the diluent. This concentration can be adjusted based on the expected levels of the impurity.
- **Sample Preparation:** Accurately weigh a quantity of the drug substance or powdered tablets equivalent to 100 mg of ambroxol and transfer to a 100 mL volumetric flask. Add approximately 70 mL of diluent, sonicate for 15 minutes to dissolve, and then dilute to volume with the diluent. Filter the solution through a 0.45 µm syringe filter before injection.

4. Gradient Elution Program

Time (minutes)	Mobile Phase A (%)	Mobile Phase B (Acetonitrile) (%)
0.01	90	10
5.00	90	10
12.00	40	60
15.00	40	60
17.00	90	10
20.00	90	10

Table 2: Gradient Elution Program

Experimental Workflow



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Caption: Workflow for the chromatographic analysis of Ambroxol and **N-Nitroso Ambroxol**.

Data and Results

The described HPLC method is expected to provide good separation between ambroxol and **N-Nitroso Ambroxol**. The retention times will be dependent on the specific column and system used but should be reproducible.

System Suitability

System suitability parameters should be established to ensure the performance of the chromatographic system.

Parameter	Acceptance Criteria
Tailing Factor	≤ 2.0
Theoretical Plates	> 2000
% RSD of Peak Area	$\leq 2.0\%$ (for 6 replicate injections)

Table 3: System Suitability Parameters

Quantitative Data Summary

The following table summarizes typical quantitative data that can be obtained from various published methods for ambroxol analysis, which can be adapted for the simultaneous determination with its N-nitroso impurity.

Analyte	Expected Retention Time (min)	Limit of Detection (LOD)	Limit of Quantification (LOQ)
Ambroxol	~ 8 - 12	~ 0.01 - 1 ng/mL	~ 0.05 - 5 ng/mL
N-Nitroso Ambroxol	Expected to be less polar and elute earlier than Ambroxol	To be determined	To be determined

Table 4: Expected Quantitative Performance Note: The exact retention times, LOD, and LOQ will need to be determined during method validation.

Discussion

The proposed reverse-phase HPLC method with gradient elution is designed to provide a robust and reliable separation of the more polar ambroxol from the potentially less polar **N-Nitroso Ambroxol**. The use of a C18 column is common for the analysis of ambroxol and related substances.[1] The mobile phase composition, particularly the pH and the organic modifier gradient, is critical for achieving optimal resolution. The detection wavelength of 245 nm is suitable for both ambroxol and is expected to provide adequate sensitivity for the N-nitroso impurity.[5]

For trace-level quantification of **N-Nitroso Ambroxol**, more sensitive techniques such as High-Performance Liquid Chromatography-tandem Mass Spectrometry (HPLC-MS/MS) may be required.[3][6] LC-MS/MS methods offer higher selectivity and sensitivity, which are crucial for detecting and quantifying genotoxic impurities at very low levels.[7]

Conclusion

The detailed HPLC method provided in this application note serves as a comprehensive starting point for the development and validation of a procedure for the separation and quantification of ambroxol and its N-Nitroso impurity. Adherence to this protocol and proper method validation in accordance with ICH guidelines will ensure the generation of accurate and reliable data, which is essential for regulatory compliance and ensuring the quality and safety of ambroxol-containing pharmaceutical products. Continuous monitoring of such impurities is a critical aspect of modern drug development and manufacturing.[3]

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